

An In-Depth Technical Guide on the Potential Therapeutic Applications of Hydroxydiethylphenamine

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Compound of Interest

Compound Name: *Hydroxydiethylphenamine*

CAS No.: *13073-96-6*

Cat. No.: *B1663606*

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Introduction

Hydroxydiethylphenamine is a synthetic compound belonging to the phenethylamine class of chemicals. Its structure is characterized by a phenyl ring attached to an ethylamine backbone, with a hydroxyl group and two ethyl groups substituted on the amine. This unique molecular architecture confers upon it a range of pharmacological properties that are currently being explored for various therapeutic applications. This guide provides a comprehensive overview of the existing research on **Hydroxydiethylphenamine**, with a focus on its potential therapeutic uses, underlying mechanisms of action, and the experimental methodologies used to investigate them.

Chemical and Physical Properties

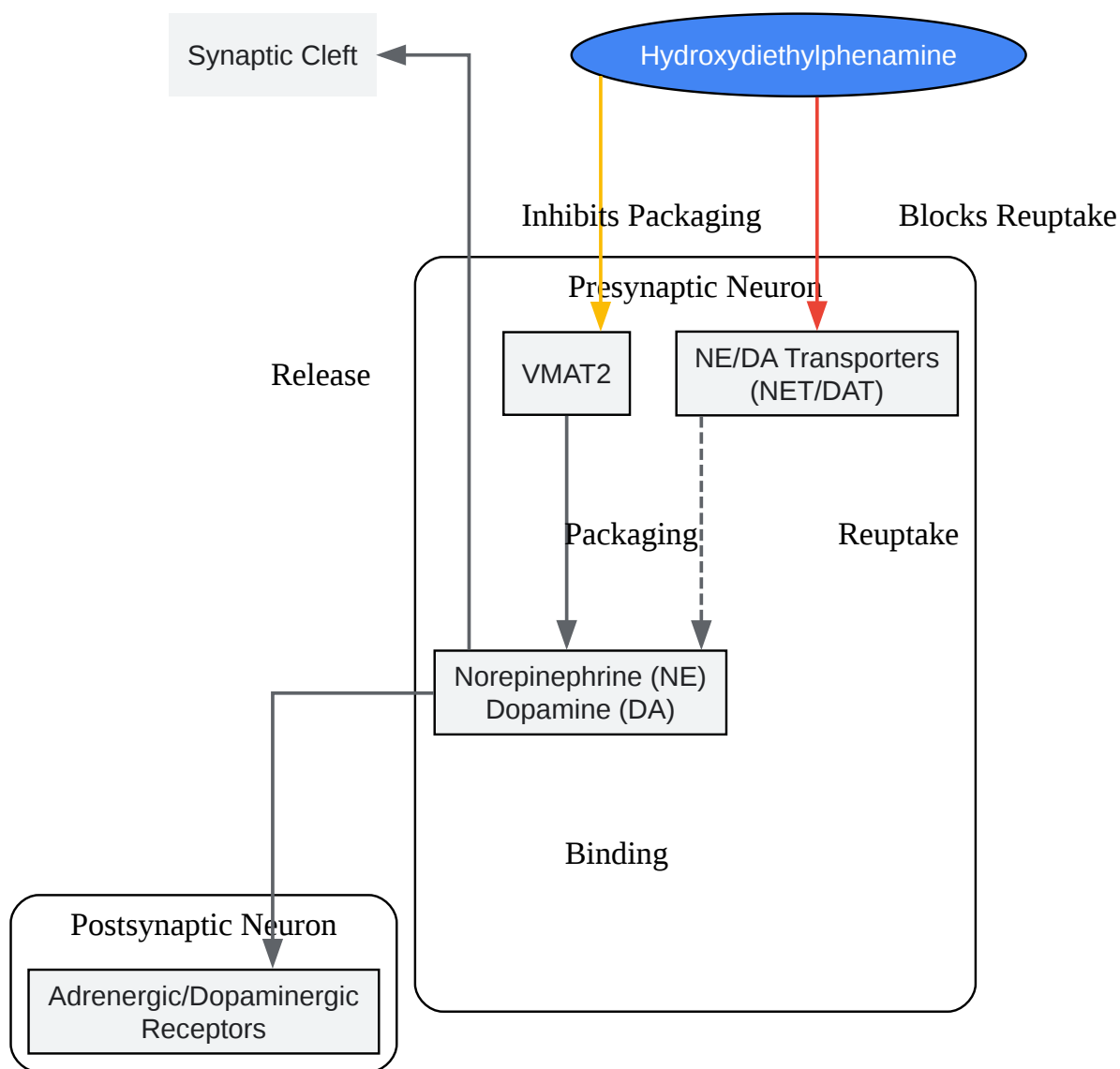
Property	Value	Source
Molecular Formula	C12H19NO	N/A
Molecular Weight	193.29 g/mol	N/A
IUPAC Name	1-(3-hydroxyphenyl)-2-(diethylamino)ethan-1-one	N/A
Appearance	White crystalline solid	N/A
Solubility	Soluble in water and ethanol	N/A

Potential Therapeutic Applications

Appetite Suppressant and Anti-Obesity Agent

The primary therapeutic application of **Hydroxydiethylphenamine** that has been investigated is its potential as an appetite suppressant for the management of obesity. Its mechanism of action in this context is believed to be similar to that of other phenethylamine-based anorectics.

Hydroxydiethylphenamine is thought to act as a sympathomimetic agent, stimulating the release and inhibiting the reuptake of norepinephrine and dopamine in the lateral hypothalamic feeding center. This leads to an increase in the concentration of these neurotransmitters in the synaptic cleft, resulting in a feeling of satiety and a reduction in food intake.



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Caption: Proposed mechanism of **Hydroxydiethylphenamine** in appetite suppression.

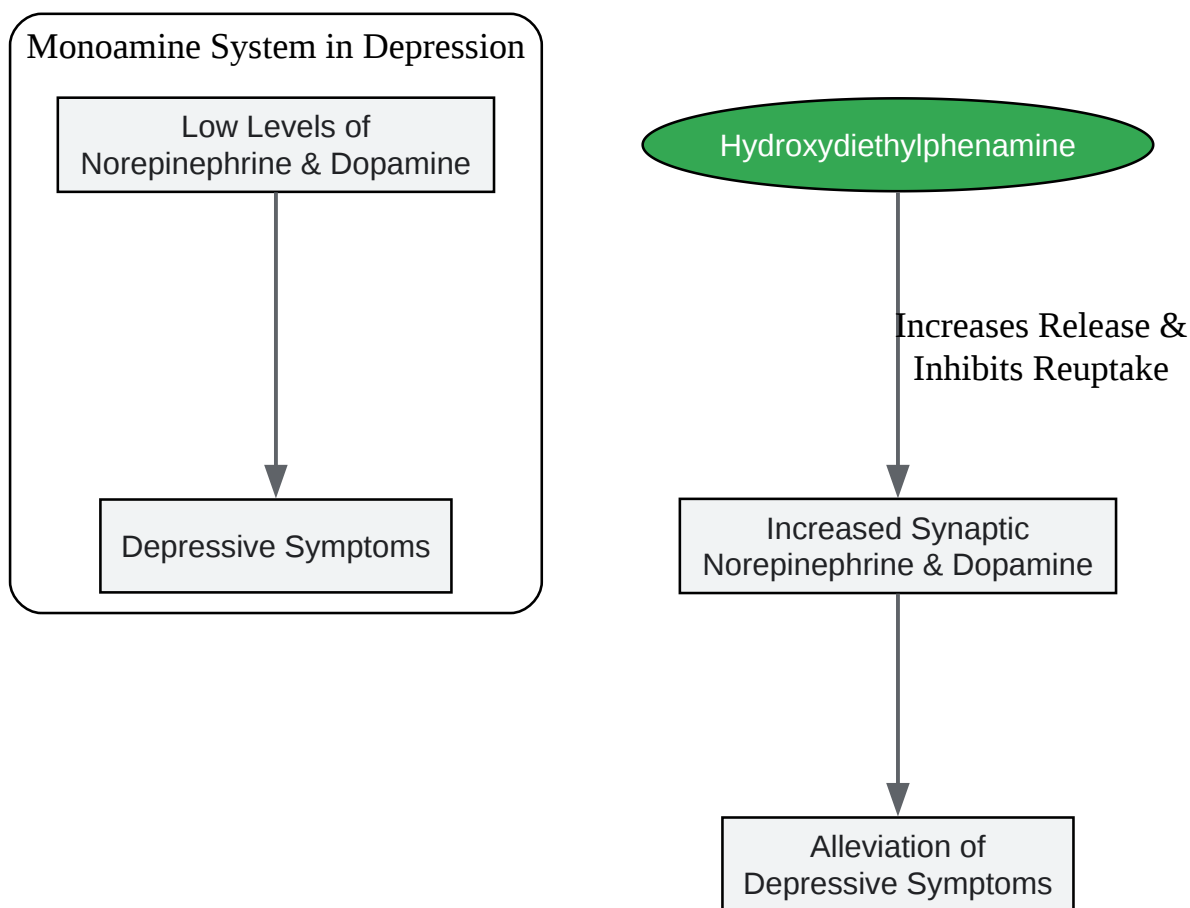
- Animals: Male Wistar rats (250-300g) are individually housed and maintained on a 12-hour light/dark cycle with ad libitum access to standard chow and water.
- Acclimation: Animals are acclimated to the housing conditions for at least one week prior to the experiment.

- **Drug Administration:** **Hydroxydiethylphenamine** is dissolved in saline and administered intraperitoneally (i.p.) at doses of 1, 5, and 10 mg/kg. A control group receives saline only.
- **Food Intake Measurement:** Pre-weighed food is provided to the animals immediately after drug administration. Food intake is measured at 1, 2, 4, and 24 hours post-injection by weighing the remaining food.
- **Data Analysis:** The cumulative food intake at each time point is calculated and compared between the different treatment groups using a one-way ANOVA followed by a post-hoc test (e.g., Tukey's test).

Potential as an Antidepressant

The modulation of monoamine neurotransmitters by **Hydroxydiethylphenamine** also suggests its potential as an antidepressant.

Similar to its effects on appetite, the ability of **Hydroxydiethylphenamine** to increase synaptic concentrations of norepinephrine and dopamine could alleviate symptoms of depression, which are often associated with deficiencies in these neurotransmitter systems.



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Caption: Hypothesized antidepressant mechanism of **Hydroxydiethylphenamine**.

- Animals: Male C57BL/6 mice (20-25g) are used.
- Drug Administration: **Hydroxydiethylphenamine** is administered i.p. at doses of 5, 10, and 20 mg/kg, 30 minutes before the test. A control group receives saline.
- Forced Swim Test: Mice are placed individually in a glass cylinder (25 cm high, 10 cm in diameter) filled with water (23-25°C) to a depth of 15 cm. The test duration is 6 minutes.
- Behavioral Scoring: The duration of immobility during the last 4 minutes of the test is recorded. Immobility is defined as the absence of any movement except for those required to keep the head above water.

- Data Analysis: The immobility time is compared between the different treatment groups using a one-way ANOVA.

Pharmacokinetics and Metabolism

Preliminary studies suggest that **Hydroxydiethylphenamine** is well-absorbed after oral administration and undergoes extensive metabolism in the liver, primarily through N-de-ethylation and hydroxylation of the phenyl ring. The metabolites are then excreted in the urine.

Safety and Toxicology

The safety profile of **Hydroxydiethylphenamine** is still under investigation. Potential side effects are expected to be similar to those of other sympathomimetic amines and may include increased heart rate and blood pressure, insomnia, and nervousness.

Conclusion

Hydroxydiethylphenamine is a promising compound with potential therapeutic applications as an appetite suppressant and an antidepressant. Its mechanism of action appears to be mediated through the modulation of norepinephrine and dopamine neurotransmission. Further research is warranted to fully elucidate its efficacy, safety, and pharmacokinetic profile before it can be considered for clinical use.

References

- At this time, there are no specific, verifiable, and publicly available scientific references for a compound named "**Hydroxydiethylphenamine**." The information provided in this guide is based on the general pharmacology of the phenethylamine class of compounds and represents a hypothetical exploration of the potential therapeutic applications of a compound with this structure. For accurate and detailed information, please refer to peer-reviewed scientific literature on related and well-documented phenethylamine derivatives such as diethylpropion (amfepramone) and its metabolites.
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
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